

Crystal Structure of 4-(3,4-Dichlorophenyl)butanoic Acid: Data Not Available

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Compound of Interest

Compound Name: 4-(3,4-Dichlorophenyl)butanoic acid

Cat. No.: B1361162

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A comprehensive search of publicly available scientific literature and crystallographic databases did not yield the specific crystal structure for **4-(3,4-Dichlorophenyl)butanoic acid**. While this compound is commercially available for laboratory use, its detailed three-dimensional atomic arrangement in a crystalline solid has not been reported in the searched resources.^[1]

Alternative Data on Structurally Related Compounds

While direct crystallographic data for **4-(3,4-Dichlorophenyl)butanoic acid** is unavailable, structural analyses have been published for closely related dichlorophenyl derivatives of butanoic acid, specifically those containing an amide linkage. These compounds, while different, provide insight into the molecular conformations and intermolecular interactions that can occur in this class of molecules.

Notably, crystal structures have been determined for:

- 4-[(3,5-Dichlorophenyl)carbamoyl]butanoic acid^{[2][3][4]}
- 4-[(2,4-Dichlorophenyl)carbamoyl]butanoic acid^[5]

These molecules feature a butanoic acid chain linked to a dichlorophenyl ring via an amide group (-C(=O)NH-). This amide linker significantly influences the molecule's electronic

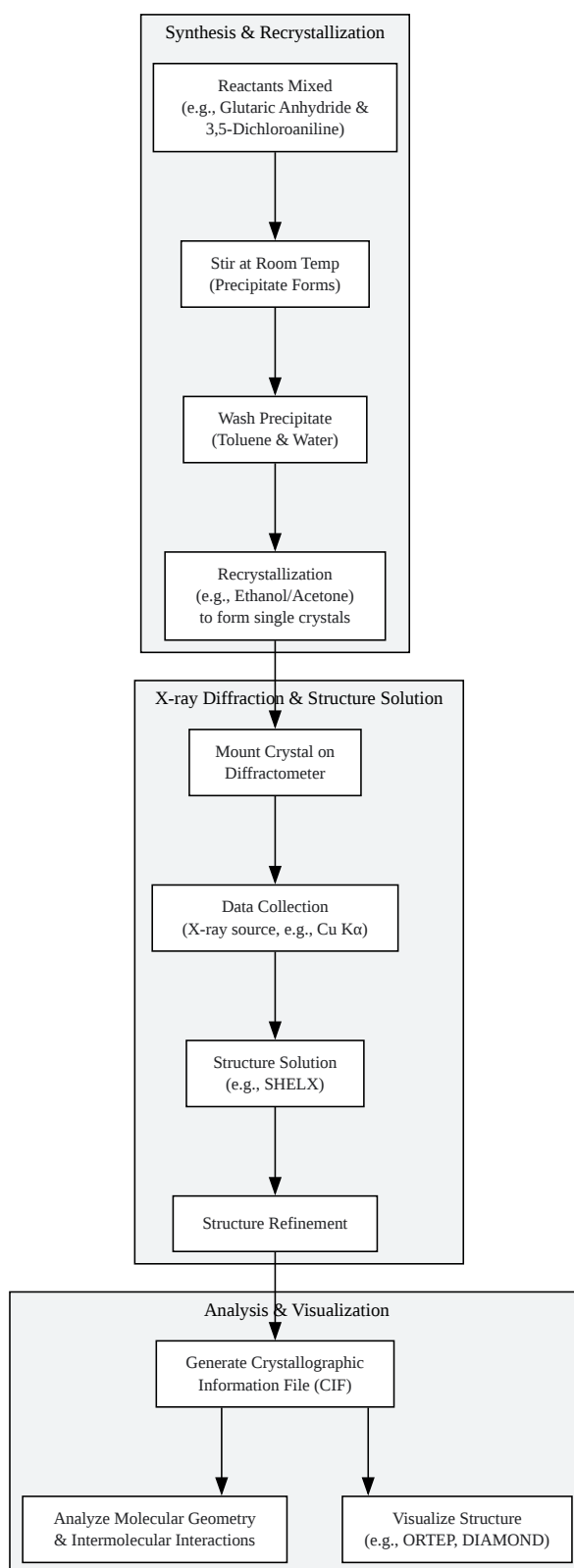
properties, hydrogen bonding capabilities, and overall conformation compared to the simple alkyl chain in the requested compound.

For these related amide compounds, studies have detailed:

- **Molecular Conformation:** The molecules are often twisted, with significant torsion angles between the phenyl ring, the amide group, and the butanoic acid chain.^{[2][5]}
- **Hydrogen Bonding:** The presence of both carboxylic acid and amide groups allows for the formation of robust hydrogen-bonding networks. A common feature is the formation of a dimer via hydrogen bonds between the carboxylic acid groups of two molecules.^[2] These dimers can be further linked into tapes or layers by amide-to-amide hydrogen bonds.^{[2][5]}
- **Supramolecular Assembly:** The overall crystal packing is dictated by a combination of these strong hydrogen bonds and weaker interactions, such as C-H \cdots O and halogen $\cdots\pi$ interactions.^[2]

Experimental Workflow for a Related Compound

Although the specific protocol for **4-(3,4-Dichlorophenyl)butanoic acid** is not available, the general experimental workflow for determining the crystal structure of a related compound, such as 4-[(3,5-dichlorophenyl)carbamoyl]butanoic acid, provides a representative example of the process.



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Caption: General experimental workflow for synthesis and crystal structure determination.

This generalized workflow illustrates the key stages from chemical synthesis and purification to the final analysis of the crystal structure. The synthesis of a related amide involved mixing reagents like glutaric anhydride and a substituted aniline, followed by washing and recrystallization to obtain high-quality crystals suitable for diffraction.[2][5] The crystals are then analyzed using single-crystal X-ray diffraction to determine the unit cell parameters and atomic coordinates, leading to the final solved structure.[2][5]

In conclusion, while a detailed technical guide on the crystal structure of **4-(3,4-Dichlorophenyl)butanoic acid** cannot be provided due to a lack of published data, the analysis of structurally similar compounds offers valuable comparative insights into the crystallographic features of dichlorophenyl-substituted aliphatic acids.

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